

2-Methyl-4-octanone research use only applications

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Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

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Chemical Profile of 2-Methyl-4-octanone

The table below consolidates the fundamental identifying and physical property data for **2-Methyl-4-octanone** from supplier documentation and chemical databases [1] [2] [3].

Property	Specification / Value
CAS Number	7492-38-8 [1] [4] [2]
Molecular Formula	C ₉ H ₁₈ O [1] [4] [3]
Molecular Weight	142.24 g/mol [1] [4] [3]
IUPAC Name	2-methyloctan-4-one [1] [5] [6]
Other Names	n-Butyl isobutyl ketone [4] [2] [6]
Boiling Point	180°C [1] [2] [7]
Density	0.815 - 0.8258 g/cm ³ (estimate) [2] [8]
Refractive Index	1.415 [1] [2] [7]

Property	Specification / Value
Recommended Storage	Away from oxidizing agents, in a cool, dry, well-sealed container. Some sources suggest 2-8°C [1] [5] [2].

Research Applications and Synthesis

The documented research uses for **2-Methyl-4-octanone** are broad, and specific mechanistic protocols are not detailed in the available public data.

Primary Research Uses

- **Proteomics Research:** The compound is explicitly listed as a **building block ketone for proteomics research** [1] [5] [4]. In this context, it could be used to modify peptides or proteins or in the synthesis of more complex molecules that interact with proteomic systems.
- **Pharmaceutical Intermediates:** It is also consistently described as a raw material or intermediate used in the synthesis and development of active pharmaceutical ingredients (APIs) [1] [5] [6]. Its structure makes it a potential precursor for various organic syntheses.

Synthetic Pathway

The following diagram illustrates a general workflow for the application of **2-Methyl-4-octanone** in drug development, based on its stated use as a pharmaceutical intermediate.



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One specific synthetic route described in the literature is the oxidation of **2-methyloctan-4-ol** to produce **2-Methyl-4-octanone** [8].

- **Reaction:** Oxidation of 2-methyloctan-4-ol [8].
- **Reagents:** Jones' reagent (a solution of chromium trioxide in sulfuric acid) [8].

- **Reported Yield:** ~86% [8].

Protocol Outline:

- **Setup:** The reaction is typically performed in a well-ventilated fume hood using standard laboratory glassware. Personal protective equipment (PPE) including gloves and safety goggles is mandatory.
- **Reaction:** Jones' reagent is added dropwise to a cooled, stirred solution of 2-methyloctan-4-ol in acetone or another suitable solvent. The rate of addition is controlled to maintain the reaction temperature.
- **Quenching & Work-up:** Once the reaction is complete (monitored by TLC or GC), the mixture is carefully quenched with a suitable agent (e.g., isopropanol) to destroy excess oxidant. The product is then extracted using an organic solvent (e.g., dichloromethane or diethyl ether).
- **Purification:** The organic layers are combined, washed with water and brine, dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate), and filtered. The solvent is removed by rotary evaporation. Further purification of the crude **2-Methyl-4-octanone** can be achieved via distillation under reduced pressure [2] [8].

Safety and Handling Information

Handling of **2-Methyl-4-octanone** and strong oxidizers like Jones' reagent requires strict safety measures.

- **General Handling:** Store away from oxidizing agents in a cool, dry place within a well-sealed container [1] [5].
- **Oxidation Reaction Hazards:** Jones' reagent is highly **corrosive** and a known **carcinogen**. All operations must be conducted in a fume hood. Incompatible solvents (e.g., alcohols) can cause violent reactions.
- **Disclaimer:** The information provided is for research purposes only. Safety Data Sheets (SDS) must be consulted prior to working with any chemical. All experimental procedures must be conducted and supervised by trained professionals following institutional safety guidelines.

Summary

2-Methyl-4-octanone serves as a useful ketone building block in specialized fields like proteomics and pharmaceutical synthesis. While its applications are well-noted, detailed mechanistic studies and specific application protocols in the public domain are limited. The synthetic route via alcohol oxidation provides a foundational method for its preparation in a research setting.

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